

LanthaScreen Cellular Kinase Assay: An Overview

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Compound Focus: BI-78D3

CAS No.: 883065-90-5

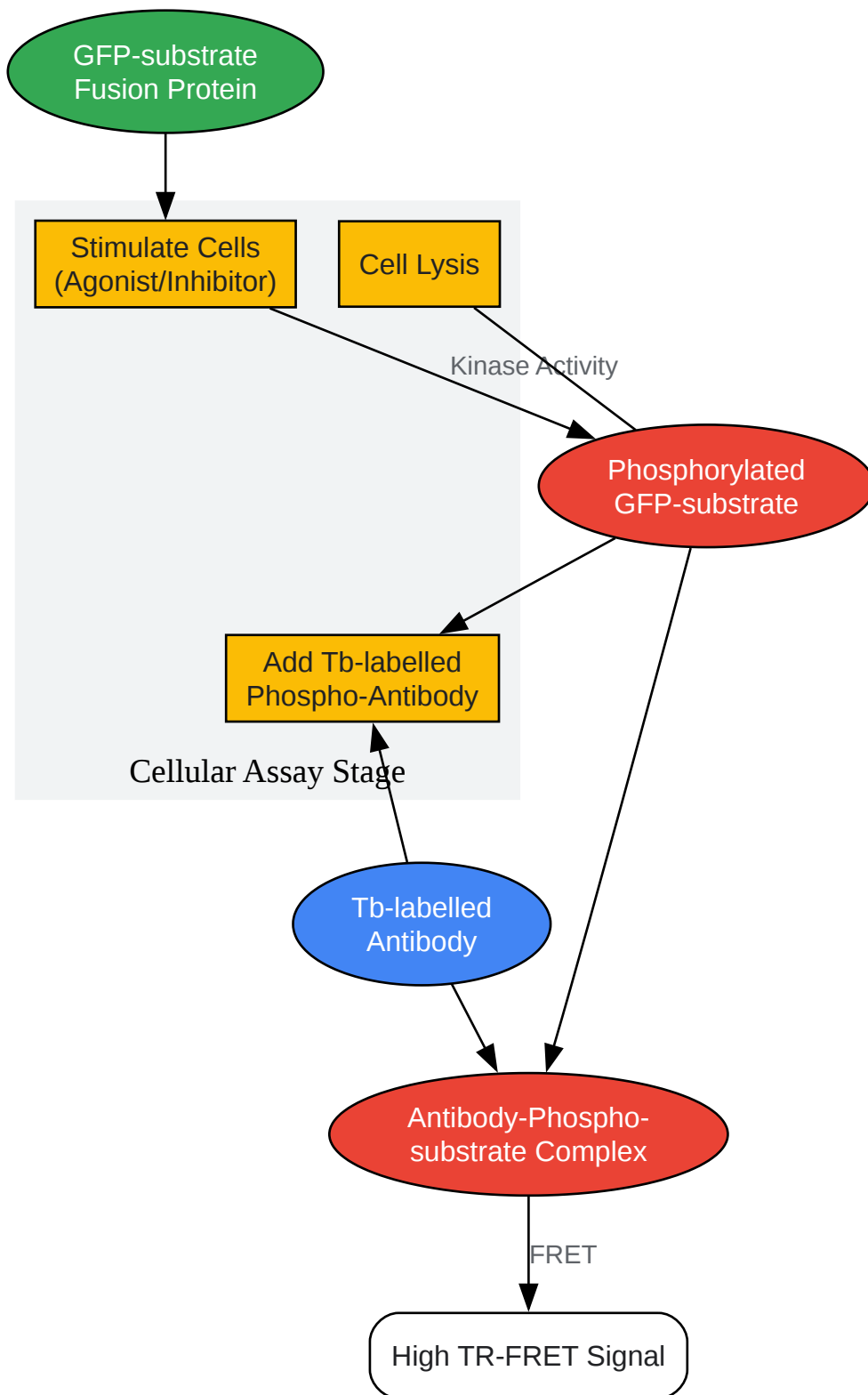
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The **LanthaScreen cellular assay** is a powerful tool used to study post-translational modifications, such as phosphorylation, of a target protein within a cellular context. This homogeneous, TR-FRET-based method is highly valued in drug discovery for its ability to identify and characterize kinase inhibitors, and it is amenable to high-throughput screening (HTS) [1].

The core principle involves transfecting cells to express the kinase substrate of interest as a **Green Fluorescent Protein (GFP) fusion protein**. Cellular stimulation (e.g., with an agonist) activates the kinase pathway, leading to the phosphorylation of the GFP-tagged substrate. After cell lysis, a terbium (Tb)-labelled, phospho-specific antibody is added. If the substrate is phosphorylated, the antibody binds to it, bringing the Tb-donor and GFP-acceptor into close proximity and generating a FRET signal. The TR-FRET ratio is directly proportional to the level of substrate phosphorylation, allowing for the quantification of kinase activity [1].

This process can be visualized in the following workflow:



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Generic Protocol for a Cellular LanthaScreen Assay

The following protocol is a generalized adaptation from public technical resources for setting up a LanthaScreen cellular kinase assay [2] [1]. You would need to optimize critical parameters like cell line, substrate, antibody, and compound concentration for your specific target.

Key Reagents

Reagent	Description	Example / Note
Cells	Cell line expressing the GFP-substrate fusion protein.	Requires transfection or stable cell line generation.
Tb-labelled Antibody	Phospho-specific antibody conjugated to Terbium.	Must be validated for the phosphorylation site on your substrate [1].
Lysis Buffer	Buffer to lyse cells and maintain protein integrity.	Must be compatible with TR-FRET measurement.
Kinase Modulators	Agonists to stimulate the pathway or inhibitors like BI-78D3 to block it.	Compound concentration and pre-treatment time require optimization.
Microplate Reader	Instrument capable of TR-FRET measurements.	e.g., BMG LABTECH PHERAstar FSX, CLARIOstar Plus, or VANTASTAR [1].

Experimental Procedure

- **Cell Seeding and Treatment:** Seed cells expressing the GFP-substrate into a 384-well microplate. Pre-incubate with the test compound (e.g., **BI-78D3**) or DMSO vehicle control for a predetermined time.
- **Stimulation:** Stimulate the kinase pathway with an appropriate agonist (if required for your pathway).
- **Cell Lysis:** Lyse the cells using a compatible lysis buffer.
- **Detection Reaction:** Add the Tb-labelled phospho-specific antibody directly to the cell lysate.
- **Incubation:** Incubate the plate for 30 minutes to 1 hour at room temperature to allow the antibody to bind to the phosphorylated substrate.
- **TR-FRET Measurement:** Read the plate on a TR-FRET-compatible microplate reader. The standard measurement involves:
 - **Donor Emission:** ~495 nm (Tb-specific).

- **Acceptor Emission:** ~520 nm (FRET-specific, from GFP).
- **Data Analysis:** Calculate the TR-FRET ratio (Acceptor Emission / Donor Emission). This ratio reflects the level of substrate phosphorylation and, consequently, kinase activity [1].

Key Considerations for Assay Development

When developing this assay for a compound like **BI-78D3**, several factors are critical for success:

- **Assay Optimization:** The LanthaScreen protocol requires careful optimization of key parameters. The table below outlines the main components and their optimization goals, based on standard practice for biochemical assays [2].
- **Reagent Quality:** The Tb-labelled antibody is a critical reagent. It should be centrifuged before use to remove aggregates that can cause high background signals [2].
- **Cellular Context:** Unlike biochemical assays, a cellular assay accounts for cell permeability, off-target effects, and the full complexity of the intact signaling pathway.

Summary of Key Optimization Steps

Parameter	Goal	Typical Procedure
Kinase/Substrate	Determine optimal expression levels.	Titrate transfection reagents or use stable cell lines.
Antibody Concentration	Determine the signal window.	Perform a serial dilution of the antibody in lysate.
Compound Incubation	Establish IC50 values.	Treat cells with a dose-response curve of the inhibitor.
Time Course	Identify linear reaction conditions.	Measure TR-FRET signal at various time points after stimulation.

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References

1. Technology on microplate readers | BMG LABTECH LanthaScreen [bmglabtech.com]
2. ® LanthaScreen Activity Kinase | Thermo Fisher Scientific - CN Assays [thermofisher.cn]

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